A Comprehensive Technical Guide to 2-Iodo-3-methylbutane for Research Applications

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Compound of Interest

Compound Name:	*2-Iodo-3-methylbutane*
CAS No.:	*18295-27-7*
Cat. No.:	*B1653425*

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Executive Summary

This technical guide provides an in-depth overview of **2-Iodo-3-methylbutane** (CAS No. 18295-27-7), a valuable alkylating agent and synthetic intermediate for researchers, scientists, and drug development professionals.[1][2] The document details its chemical properties, reactivity, commercial availability, and practical laboratory applications. Authored from the perspective of a Senior Application Scientist, this guide emphasizes not only procedural steps but also the underlying chemical principles that govern its use. It includes detailed protocols for synthesis, analytical characterization methods, and critical safety and handling information to ensure its effective and safe utilization in a research environment.

Chemical Identity and Physicochemical Properties

2-Iodo-3-methylbutane is a secondary iodoalkane whose structure and properties are defined by the presence of an iodine atom on the second carbon of a branched butane chain.[1] Its systematic IUPAC name is **2-iodo-3-methylbutane**.[3] This structure dictates its reactivity, particularly the susceptibility of the C2 carbon to nucleophilic attack.

Table 2.1: Chemical Identifiers and Properties

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Property	Value	Source
CAS Number	**18295-27-7**	**[2][3][4]**
Molecular Formula	$C_5H_{11}I$	[1][3][4]
Molecular Weight	198.05 g/mol	[1][3]
IUPAC Name	2-iodo-3-methylbutane	[3]
Synonyms	Butane, 2-iodo-3-methyl-; methylisobutyl iodide	[3]
InChIKey	PYXUFKGRYMMOIK-UHFFFAOYSA-N	[1][4]
Density	~1.52 g/cm³ (estimated)	[1]

| Solubility | Insoluble in water; miscible with ether and benzene. |[1] |

Reactivity Profile and Mechanistic Considerations

The primary utility of **2-Iodo-3-methylbutane** in organic synthesis stems from the nature of the carbon-iodine (C-I) bond. Iodine is an excellent leaving group, making the C-I bond weaker and more reactive compared to corresponding C-Br or C-Cl bonds.[1] This facilitates nucleophilic substitution reactions where a nucleophile replaces the iodine atom.[1]

As a secondary alkyl halide, **2-iodo-3-methylbutane** can undergo substitution via both S_N1 and S_N2 mechanisms.[5] The choice of pathway is influenced by the reaction conditions:

- S_N2 Pathway: Favored by strong, non-bulky nucleophiles in polar aprotic solvents. The steric hindrance from the adjacent isopropyl group at C3 can slow the rate of S_N2 reactions compared to less-hindered iodoalkanes.[1]
- S_N1 Pathway: Favored in the presence of weak nucleophiles or protic solvents, which can stabilize the secondary carbocation intermediate formed upon the departure of the iodide ion.[1] It is important to note that tertiary alkyl halides, such as 2-iodo-2-methylbutane, undergo S_N1 reactions much faster due to greater carbocation stability.[5]

Diagram 3.1: Generalized Nucleophilic Substitution

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Commercial Availability and Procurement

2-Iodo-3-methylbutane is available commercially from several chemical suppliers, primarily for research and development purposes, and is not intended for human or veterinary use.[1] When sourcing this chemical, researchers should verify the purity specifications and obtain a Safety Data Sheet (SDS) from the supplier.

Table 4.1: Representative Commercial Suppliers

Supplier	Product Number (Example)	Typical Use Statement
Benchchem	**B1653425**	**For research use only. Not for human or veterinary use.[1]**
Ambeed	ABE201777	For research and development use only.
ChemicalBook	CB7269150	For scientific research purposes.[2]

| Changzhou Hopschain Chemical Co.,Ltd. | - | Supplier of **2-iodo-3-methylbutane**.[2] |

The procurement process for specialized reagents like **2-Iodo-3-methylbutane** in a research setting follows a structured workflow to ensure safety, compliance, and proper inventory management.

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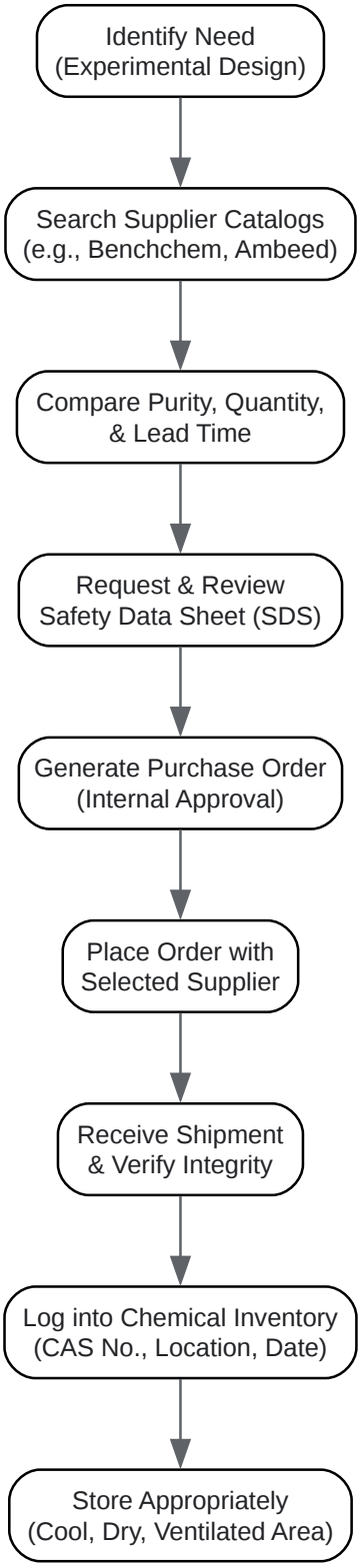


Diagram 4.1: Research Chemical Procurement Workflow

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